

Technical Support Center: Fenmezoditiaz Formulations

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Compound of Interest

Compound Name: *Fenmezoditiaz*

CAS No.: *2413390-32-4*

Cat. No.: *B15706764*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the reduction of spray drift for **Fenmezoditiaz** and similar pesticide formulations.

Troubleshooting Guide

Issue: Excessive spray drift is observed during application, leading to potential off-target contamination.

- Question: My experiment with a **Fenmezoditiaz** formulation is showing significant spray drift despite using what I thought were standard application procedures. What are the immediate factors I should check?

Answer: Immediately assess the environmental conditions and your application equipment settings. These are the most common sources of excessive drift.

- Environmental Factors:

- Wind Speed: High wind speed is a primary cause of drift.[1][2] Measure the wind speed at the application site. Ideally, it should be between 3 and 10 mph (approximately 5 to 16 km/h).[3][4][5] Avoid spraying in calm conditions (less than 3 mph) as this may indicate a temperature inversion, which can lead to unpredictable and long-distance drift.[6][7]
- Temperature and Humidity: High temperatures and low humidity increase the evaporation of spray droplets.[1][8] This makes them smaller, lighter, and more susceptible to being carried by the wind.[4][9] It is best to avoid spraying when temperatures are high and relative humidity is low.[4]
- Temperature Inversion: This atmospheric condition, where a layer of warm air traps cooler air near the ground, can cause fine spray droplets to become suspended and travel long distances.[1][2] Inversions are common in the early morning or late evening when there is little to no wind.[1]
- Application Equipment:
 - Nozzle Type and Pressure: The type of nozzle and the operating pressure are critical in determining the droplet size.[1][10] Ensure you are not using high pressure with standard flat-fan nozzles, as this produces a higher proportion of small, drift-prone droplets.[5][11]
 - Boom Height: The greater the distance between the nozzle and the target, the more time there is for wind to affect the droplets.[1][12] Lower the boom to the minimum height recommended by the nozzle manufacturer that still allows for proper spray overlap.[5][13]

Issue: The use of a drift-reducing adjuvant with my **Fenmezoditiaz** formulation does not seem to be effective.

- Question: I added a drift-reducing adjuvant (DRA) to my tank mix, but I'm not seeing the expected reduction in spray drift. What could be the problem?

Answer: The effectiveness of a drift-reducing adjuvant can be influenced by several factors, including the type of adjuvant, the nozzle being used, and the tank mix itself.

- **Adjuvant-Nozzle Compatibility:** Some DRAs are not optimized for all nozzle types.^[14] For instance, certain oil emulsion DRAs may not be as effective with air-induction nozzles.^[14] Solution-based DRAs, such as those containing polymers like polyacrylamide or guar, are generally effective across all nozzle types.^[14] Always consult the adjuvant manufacturer's recommendations for nozzle compatibility.
- **Mixing Order:** The order in which you mix components in the spray tank can be crucial. Some adjuvants, like the polymeric product Anti-Drift, should be thoroughly mixed with water before adding other materials to the tank.^[15]
- **Use Rate:** Using an incorrect concentration of the adjuvant can impact its performance. Higher-than-recommended rates can sometimes negatively affect the spray pattern.^[15] Always follow the label instructions for the specific adjuvant you are using.
- **Tank Mix Chemistry:** The other components in your **Fenmezoditiaz** formulation (e.g., surfactants, emulsifiers) could potentially interact with the DRA, affecting its viscosity-modifying properties.^[16]

Frequently Asked Questions (FAQs)

- **Question:** What is the most critical factor to manage in order to reduce spray drift?

Answer: Droplet size is the single most important factor influencing spray drift.^[4] Smaller droplets have less mass, fall more slowly, and are more easily carried off-target by wind.^[8] ^[17] Droplets smaller than 150 microns are generally considered to be the most prone to drift.^[14]^[18] The most effective way to reduce drift is to minimize the creation of these fine droplets by selecting appropriate nozzles and operating pressures.^[1]

- **Question:** How do I select the correct nozzle to minimize drift for my **Fenmezoditiaz** application?

Answer: To minimize drift, select nozzles specifically designed for this purpose. Low-drift nozzles, such as air induction (AI) or pre-orifice types, are engineered to produce larger, coarser droplets with fewer driftable fines.^[10]^[19]

- **Pre-Orifice Nozzles:** These nozzles have a small opening (pre-orifice) that reduces the pressure within the nozzle body, resulting in larger droplets compared to a standard flat-

fan nozzle at the same system pressure.[12][19] They can reduce drift-prone droplets by 50% or more.[10]

- Air Induction (Venturi) Nozzles: These nozzles draw air into the nozzle body, which is then mixed with the spray liquid.[12][19] This process creates large, air-filled droplets that are significantly less prone to drift.[10] Air induction nozzles can reduce driftable droplets by 80% or more compared to standard nozzles.[10] Always consult the nozzle manufacturer's charts, which provide information on droplet size classification (e.g., ASABE S-572.1 standard) at various pressures.[3][20]

- Question: What are drift-reducing adjuvants and how do they work?

Answer: Drift-reducing adjuvants (DRAs), also known as drift control agents, are substances added to the spray tank to reduce off-target movement.[14][21] They work by modifying the physical properties of the spray solution, primarily by increasing its viscosity.[14][16] This leads to the formation of larger, heavier spray droplets and reduces the number of small, drift-prone fines.[15] There are two main types:

- Oil Emulsion DRAs: These oil-based products are easy to handle and work by modifying the spray sheath as it exits the nozzle.[14]
- Solution DRAs: These products use polymers (e.g., polyacrylamide, guar) to increase the solution's viscosity, which is highly effective at increasing droplet size.[14]

- Question: What are the ideal weather conditions for applying **Fenmezoditiaz** formulations to minimize drift?

Answer: The ideal conditions involve a balance of factors to prevent both direct wind-driven drift and drift from temperature inversions.

- Wind: A light, steady wind blowing away from any sensitive areas, typically between 3 and 10 mph, is optimal.[4][5]
- Temperature: Avoid spraying in high temperatures, as this increases evaporation.[9] A general guideline is to avoid spraying when temperatures are above 25°C (77°F).[1]

- Humidity: Higher relative humidity slows evaporation. Avoid spraying when relative humidity is below 40-50%.[\[1\]](#)[\[4\]](#)
- Atmospheric Stability: Avoid spraying during calm conditions or in the late evening and early morning, as these conditions are conducive to temperature inversions where a concentrated cloud of fine droplets can become trapped and move unpredictably.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Data Presentation

Table 1: Influence of Wind Speed on Spray Drift

Wind Speed (km/h)	Wind Speed (mph)	Potential Drift Loss (%)
10	~6.2	~3%
20	~12.4	~7%
30	~18.6	~11%

Data based on an 8001 nozzle tip applying 50 L/ha, as described in reference literature.[\[2\]](#)

Table 2: Droplet Size and Drift Potential

Droplet Diameter (Microns)	Droplet Classification (ASABE S572.1)	Time to Fall 3 meters (in still air)	Horizontal Drift in 8 km/h (5 mph) wind
100	Fine	~11 seconds	> 20 meters
200	Medium	~3 seconds	~6 meters
400	Coarse	~1 second	~2 meters

Micron comparison: a human hair is approximately 100 microns in diameter.[\[7\]](#) Data compiled from multiple sources.[\[7\]](#)[\[9\]](#)

Table 3: Effectiveness of Drift Reduction Nozzle Technology

Nozzle Type	Mechanism	Reduction in Drift-Prone Droplets (vs. Standard Flat Fan)	Recommended Pressure Range (psi)
Standard Flat Fan	Standard hydraulic atomization	Baseline	15 - 60 psi
Pre-Orifice Low-Drift	Reduces internal nozzle pressure	50% - 80%	30 - 90 psi
Air Induction (AI)	Entrain air into droplets	> 80%	40 - 100 psi

Data compiled from nozzle manufacturer literature and university extension resources.[\[10\]](#)[\[12\]](#)[\[19\]](#)

Experimental Protocols

Protocol 1: Wind Tunnel Analysis of **Fenmezoditiaz** Formulations for Drift Potential

This protocol is adapted from the U.S. EPA's Generic Verification Protocol for testing drift reduction technologies.[\[22\]](#)

- Objective: To quantify the volume of drift-prone fine droplets (<150 μm) produced by a **Fenmezoditiaz** formulation under controlled laboratory conditions.
- Apparatus:
 - Low-speed wind tunnel with a controlled airspeed.[\[18\]](#)[\[22\]](#)
 - Laser diffraction instrument (e.g., Malvern 2600) for measuring droplet size spectra.[\[23\]](#)
 - Spray system with a single nozzle, pressure gauge, and pump.
- Methodology:
 - Calibration: Calibrate the laser diffraction instrument and the wind tunnel airspeed to standard conditions.

- Reference Spray: First, spray a standard reference fluid (e.g., water) through a set of standard reference nozzles at various pressures to establish a baseline droplet size distribution.[\[22\]](#)
- Test Formulation Preparation: Prepare the **Fenmezoditiaz** formulation in the desired tank mix, including any adjuvants to be tested.
- Nozzle Testing:
 - Mount the test nozzle (e.g., a standard flat fan vs. an air induction nozzle) in the wind tunnel.
 - Set the wind tunnel to a speed that simulates a typical ground application speed.
 - Operate the spray system at a defined pressure.
- Data Acquisition:
 - Position the laser diffraction instrument's beam to pass through the spray plume at a set distance below the nozzle.
 - Record the droplet size spectrum, specifically measuring the Volume Median Diameter (VMD) and the percentage of the spray volume contained in droplets smaller than 150 μm .[\[18\]](#)
- Analysis: Compare the percentage of drift-prone droplets from the **Fenmezoditiaz** formulation using different nozzles and/or adjuvants against the baseline reference spray. The percentage reduction in these fine droplets indicates the effectiveness of the drift reduction strategy.[\[22\]](#)

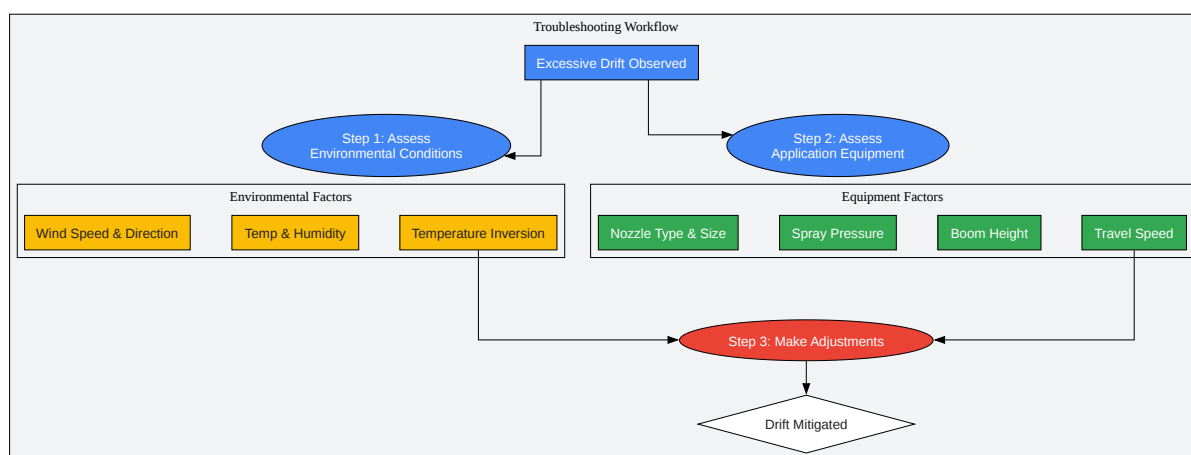
Protocol 2: Field Measurement of Off-Target Deposition

- Objective: To measure the ground deposition of a **Fenmezoditiaz** formulation at various distances downwind from the application area.
- Apparatus:
 - Calibrated application sprayer.

- Artificial collection targets (e.g., chromatography plates, mylar cards, or cotton string).[\[23\]](#)
- Stakes or masts to hold collectors at a set height.
- Weather station to record wind speed, direction, temperature, and humidity.
- Tracer substance (e.g., a fluorescent dye) to be added to the spray tank.[\[23\]](#)
- Fluorometer or High-Performance Liquid Chromatography (HPLC) system for sample analysis.
- Methodology:
 - Site Selection: Choose a flat, open field with no obstructions. Identify a spray application area and a downwind sampling line perpendicular to the wind direction.
 - Tracer Addition: Add a known concentration of a fluorescent tracer dye to the **Fenmezoditiaz** spray tank.
 - Collector Placement: Place the artificial collectors along the sampling line at set intervals downwind from the edge of the spray area (e.g., 5m, 10m, 20m, 50m).
 - Weather Monitoring: Just prior to and during the application, continuously record meteorological data.
 - Application: Make several passes with the sprayer along the upwind edge of the sampling line, ensuring consistent speed and boom height.
 - Sample Collection: After the spray has settled, carefully collect the targets and store them in labeled, sealed bags, protected from light.
 - Analysis:
 - Extract the tracer from each collector using a suitable solvent (e.g., isopropanol for Uvitex OB dye).[\[23\]](#)
 - Analyze the concentration of the tracer in the solvent using a fluorometer or HPLC.

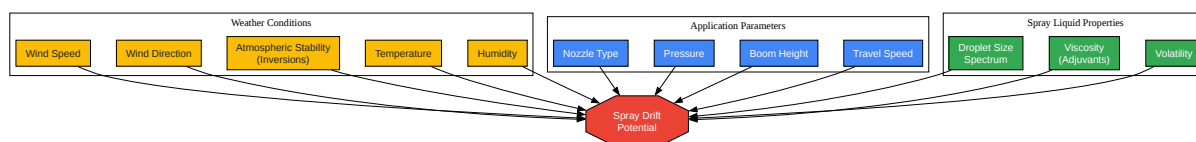
- Calculate the amount of active ingredient deposited per unit area on each collector based on the tracer concentration.
- Data Interpretation: Plot the deposition amount versus the downwind distance to create a drift deposition curve. This curve quantitatively describes the off-target movement of the formulation under the tested conditions.

Visualizations



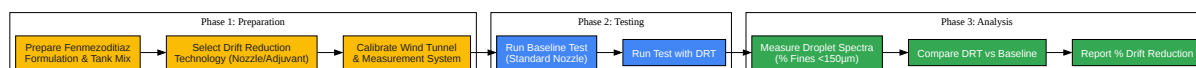
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Caption: A workflow for troubleshooting excessive spray drift issues.



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Caption: Key factors influencing the potential for spray drift.



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Caption: Experimental workflow for wind tunnel drift analysis.

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